

Application Notes and Protocols: Isobutyl Isobutyrate as a Solvent in Organic Synthesis

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Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: B1662107

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This document provides detailed application notes and protocols for the use of **isobutyl isobutyrate** as a solvent in organic synthesis. **Isobutyl isobutyrate**, a colorless liquid with a fruity odor, is recognized for its potential as a green and effective solvent alternative in various chemical transformations.^[1]

Properties of Isobutyl Isobutyrate

Isobutyl isobutyrate possesses a range of physical and chemical properties that make it a suitable solvent for specific applications in organic synthesis. Its moderate boiling point, low water solubility, and compatibility with a variety of organic compounds are particularly noteworthy.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **isobutyl isobutyrate** is presented in Table 1. This data is essential for reaction planning, safety considerations, and process scale-up.

Property	Value	References
Molecular Formula	C ₈ H ₁₆ O ₂	[2]
Molecular Weight	144.21 g/mol	[2]
Appearance	Colorless liquid	[2][3]
Odor	Fruity	[2]
Boiling Point	148.6 °C (299.7 °F) at 760 mmHg	[3][4][5]
Melting Point	-80.7 °C (-113.3 °F)	[3][4]
Density	0.855 g/mL at 25 °C	
Solubility in Water	520 mg/L at 27 °C	[4]
Vapor Pressure	4.33 mmHg at 25 °C	[2]
Flash Point	37 °C (99 °F)	
Autoignition Temperature	432 °C (810 °F)	[5]
Refractive Index	1.398 at 20 °C	

Safety and Handling

Isobutyl isobutyrate is a flammable liquid and vapor.[6] It is crucial to handle it in a well-ventilated area, away from heat, sparks, and open flames.[1][7] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.[8][9] In case of a spill, absorb the liquid with a non-combustible material and dispose of it according to local regulations.[7]

Hazard Statements:

- H226: Flammable liquid and vapor.[6]
- H336: May cause drowsiness or vertigo.[1]
- H412: Harmful to aquatic life with long-lasting effects.[1]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][6]
- P240: Ground/bond container and receiving equipment.[1][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P403+P235: Store in a well-ventilated place. Keep cool.[6]

Applications in Organic Synthesis

While primarily used in the coatings and fragrance industries, **isobutyl isobutyrate** shows promise as a solvent in several organic reactions due to its favorable properties and consideration as a "green" solvent.

Tishchenko Reaction for the Synthesis of Isobutyl Isobutyrate

The Tishchenko reaction provides a direct method for the synthesis of **isobutyl isobutyrate** from isobutyraldehyde, where the product itself can act as the reaction solvent.[10][11] This reaction involves the disproportionation of two molecules of an aldehyde in the presence of a catalyst, typically an aluminum alkoxide, to form an ester.[10]

Reaction Scheme: $2 \text{C}_3\text{H}_7\text{CHO} \rightarrow \text{C}_3\text{H}_7\text{COOCH}_2\text{C}_3\text{H}_7$ [11]

Materials:

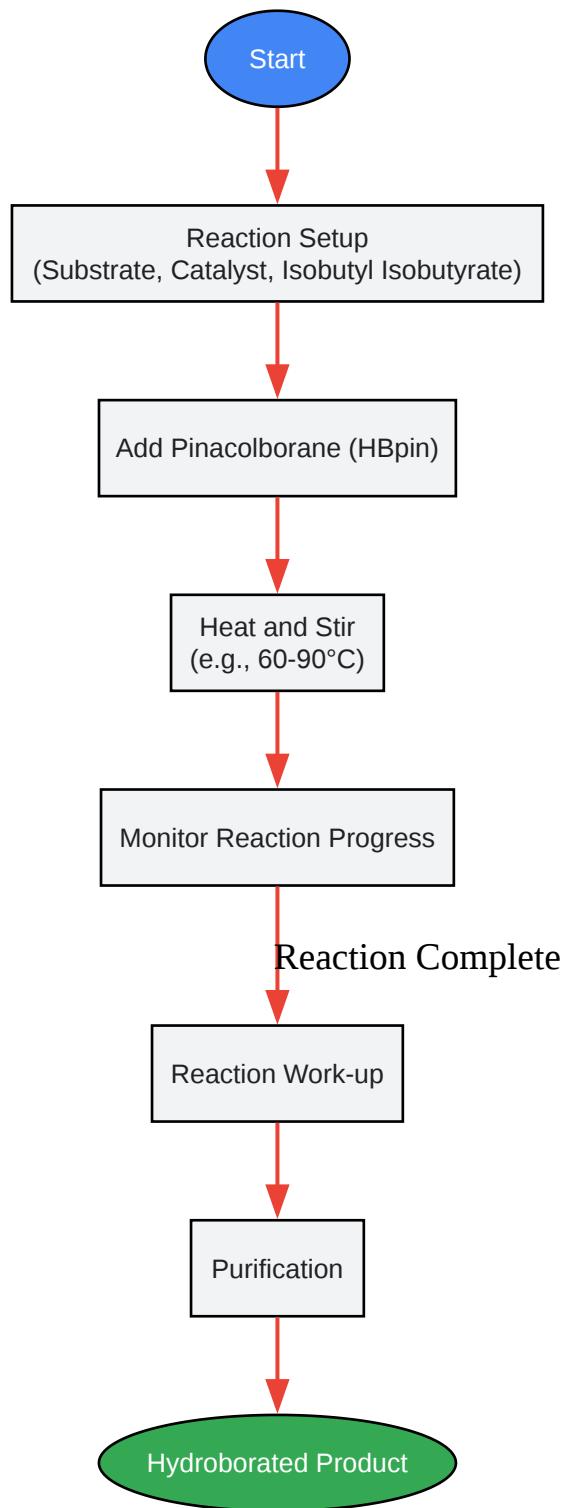
- Isobutyraldehyde
- Aluminum alkoxide catalyst (e.g., aluminum isopropoxide)
- Anhydrous **isobutyl isobutyrate** (as solvent, optional for initial reaction)
- Anhydrous inert gas (e.g., Nitrogen or Argon)
- Reaction vessel with stirrer, condenser, and dropping funnel

- Heating/cooling system

Procedure:

- Set up a dry reaction vessel under an inert atmosphere.
- If using a solvent, charge the vessel with anhydrous **isobutyl isobutyrate**.
- Add the aluminum alkoxide catalyst to the vessel. The amount of catalyst can range from 0.05 to 1.00 g of aluminum per 100 g of isobutyraldehyde.[\[11\]](#)
- Cool the reaction mixture to the desired temperature, typically between -30 °C and 20 °C.[\[11\]](#)
- Slowly add isobutyraldehyde to the reaction mixture over a period of 0.5 to 5 hours.[\[11\]](#)
- Maintain the reaction temperature and stir for the specified duration.
- Upon completion, the reaction can be quenched by the addition of water, which will precipitate aluminum hydroxide.
- The solid aluminum hydroxide can be removed by filtration.
- The organic phase, containing the **isobutyl isobutyrate** product, can be purified by distillation.

Logical Workflow for Tishchenko Reaction:





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